

An In-depth Technical Guide to Acid Brown 14

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Compound of Interest

Compound Name: Acid Brown 14

Cat. No.: B1668934

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This technical guide provides a comprehensive overview of **Acid Brown 14** (C.I. 20195), a double azo dye. The information is intended for researchers, scientists, and professionals in drug development and related fields, offering detailed data on its chemical and physical properties, synthesis, and performance characteristics.

Core Properties of Acid Brown 14

Acid Brown 14 is a water-soluble anionic dye primarily used in the textile and leather industries.^{[1][2]} Its chemical structure, belonging to the double azo class, imparts a reddish-brown hue.^{[3][2][4]}

A summary of the key quantitative data for **Acid Brown 14** is presented below for easy reference and comparison.

Property	Value	References
C.I. Name	Acid Brown 14	
C.I. Number	20195	[3][4]
CAS Number	5850-16-8	[4][5][6]
Molecular Formula	C ₂₆ H ₁₆ N ₄ Na ₂ O ₈ S ₂	[4][5][6][7]
Molecular Weight	622.54 g/mol	[3][4][5][6][7]
Appearance	Red-brown powder	[3][6][7]
Chemical Class	Double Azo	[3][4]
Water Solubility	1.55 g/L at 20°C	[3][7][8]

Experimental Protocols

Detailed methodologies for the synthesis and performance evaluation of **Acid Brown 14** are crucial for its application in research and development.

The manufacturing process for **Acid Brown 14** involves a diazotization and coupling reaction. [4][9]

Materials:

- 4-Aminonaphthalene-1-sulfonic acid
- Sodium nitrite
- Hydrochloric acid
- Resorcinol
- Sodium carbonate
- Sodium chloride

Procedure:

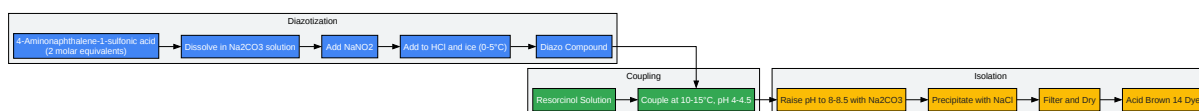
- **Diazotization:** Two molar equivalents of 4-Aminonaphthalene-1-sulfonic acid are diazotized. This is achieved by dissolving the sulfonic acid in a sodium carbonate solution, followed by the addition of sodium nitrite. This solution is then slowly added to a mixture of hydrochloric acid and ice, maintaining a temperature of 0-5°C. The reaction is allowed to proceed for one hour.
- **Coupling:** The resulting diazo compound is then coupled with resorcinol. The solution of the coupling component is slowly added to the diazo derivative solution at a temperature of 10-15°C and a pH of 4-4.5, maintained with sodium acetate.
- **Isolation:** Upon completion of the reaction, the pH is raised to 8-8.5 with sodium carbonate. The dye is then precipitated from the solution using sodium chloride, filtered, and dried under vacuum at 40°C.[\[10\]](#)

The durability of the color on textiles is evaluated through standardized fastness tests.[\[3\]](#)

1. **Light Fastness (ISO 105-B02):** This test determines the resistance of the color to fading when exposed to an artificial light source that mimics natural daylight.[\[3\]](#)
2. **Washing Fastness (ISO 105-C06):** This procedure assesses the color's resistance to domestic or commercial laundering.[\[3\]](#) A dyed textile sample is agitated in a soap solution, rinsed, and dried. The change in color of the textile and the staining of adjacent undyed fabrics are evaluated.
3. **Perspiration Fastness (ISO 105-E04):** This test evaluates the color's resistance to the effects of simulated human perspiration.[\[3\]](#) The dyed fabric is treated with two different solutions, one acidic and one alkaline, to simulate perspiration. The samples are then placed in a device that applies constant pressure and are heated. The color change and staining of adjacent fabrics are then assessed.

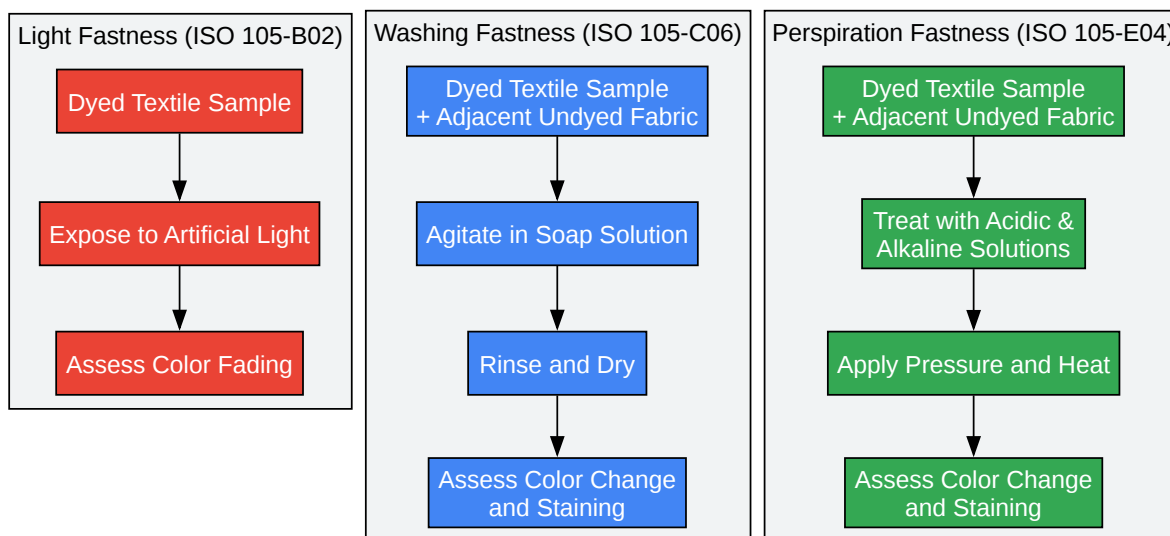
Visualized Workflows and Pathways

Diagrams illustrating the synthesis and experimental workflows provide a clear visual representation of the processes involved.



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Caption: Synthesis workflow for **Acid Brown 14**.



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Caption: Experimental workflows for dye performance testing.

Applications and Toxicological Profile

Acid Brown 14 is primarily used for dyeing protein fibers such as wool and silk, as well as polyamide fibers like nylon.[11][1] It also finds application in coloring leather.[1][4][9]

From a toxicological perspective, **Acid Brown 14** is considered non-toxic, with an oral LD50 in rats of over 2000 mg/kg.[12] It is not reported to be a primary skin or mucous membrane irritant.[12] However, as with many dyes, it is recommended to handle it with appropriate protective equipment to avoid direct contact.[8][12] Recent research has also explored its removal from wastewater using adsorbents, highlighting its environmental relevance as a water pollutant.[9][13][14]

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